

Application Notes and Protocols for Immunohistochemical Staining of Human RFRP-3

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Compound of Interest

Compound Name: RFRP-3(human)

Cat. No.: B561591

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Introduction

RFamide-related peptide-3 (RFRP-3), the mammalian ortholog of the avian gonadotropin-inhibitory hormone (GnIH), is a key neuropeptide involved in the regulation of reproductive functions. It exerts its effects by acting on its cognate receptor, GPR147. Understanding the tissue distribution and cellular localization of RFRP-3 is crucial for elucidating its physiological roles and its potential as a therapeutic target. Immunohistochemistry (IHC) is a powerful technique to visualize the in-situ expression of RFRP-3 in human tissues. This document provides a detailed protocol for the immunohistochemical detection of human RFRP-3 in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

Tissue Distribution and Expression of Human RFRP-3

Immunohistochemical studies have identified RFRP-3 expression in various human tissues, primarily in the central nervous system and reproductive organs.

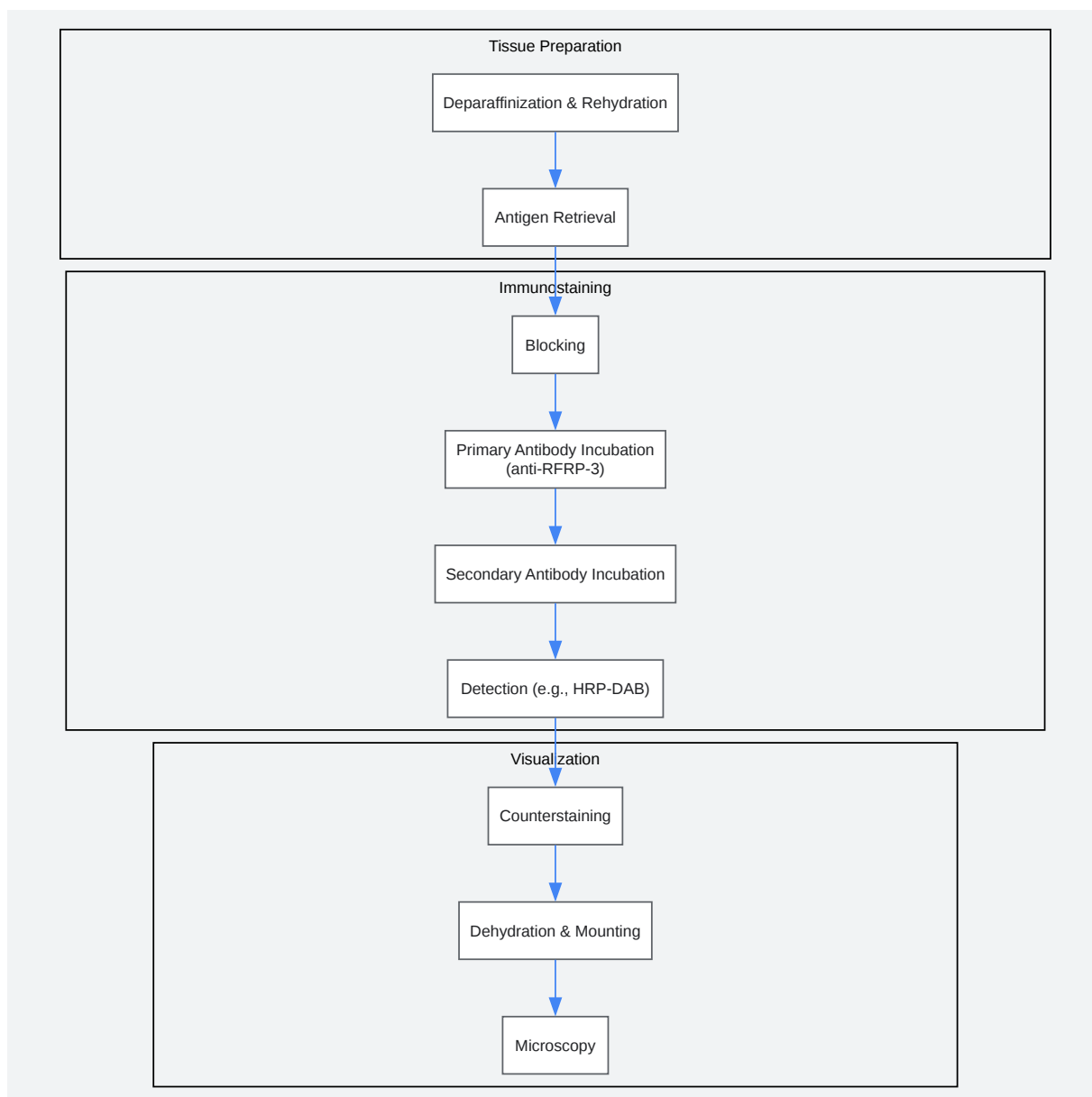
Quantitative Data Summary

While comprehensive quantitative data on RFRP-3 expression across all human tissues is still an active area of research, existing studies provide semi-quantitative information on its localization. The following table summarizes the reported expression of RFRP-3 in key human tissues.

Tissue	Region/Cell Type	Expression Level	Reference
Hypothalamus	Dorsomedial nucleus	High	[1][2]
Neuronal cell bodies and fibers	High	[1][2]	
Ovary	Granulosa cell layer of large preovulatory follicles	Moderate to High	[3]
Corpus luteum	Moderate to High	[3]	
Theca cells	Low to Moderate	[3]	

Experimental Workflow for RFRP-3 Immunohistochemistry

The following diagram outlines the major steps in the immunohistochemical staining process for RFRP-3.



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A high-level overview of the immunohistochemistry workflow.

Detailed Immunohistochemistry Protocol for Human RFRP-3

This protocol is a general guideline and may require optimization based on the specific antibody and tissue type used.

Reagents and Materials

- Formalin-fixed, paraffin-embedded (FFPE) human tissue sections (e.g., hypothalamus, ovary)
- Xylene
- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen retrieval buffer (e.g., 10 mM Sodium Citrate, pH 6.0)
- Wash buffer (e.g., Phosphate Buffered Saline with 0.1% Tween-20, PBS-T)
- Blocking solution (e.g., 5% normal goat serum in PBS-T)
- Primary antibody: Rabbit polyclonal to RFRP (e.g., Abcam ab122738)[4]
- Biotinylated secondary antibody (e.g., goat anti-rabbit IgG)
- Avidin-Biotin Complex (ABC) reagent
- 3,3'-Diaminobenzidine (DAB) substrate kit
- Hematoxylin counterstain
- Mounting medium

Experimental Procedure

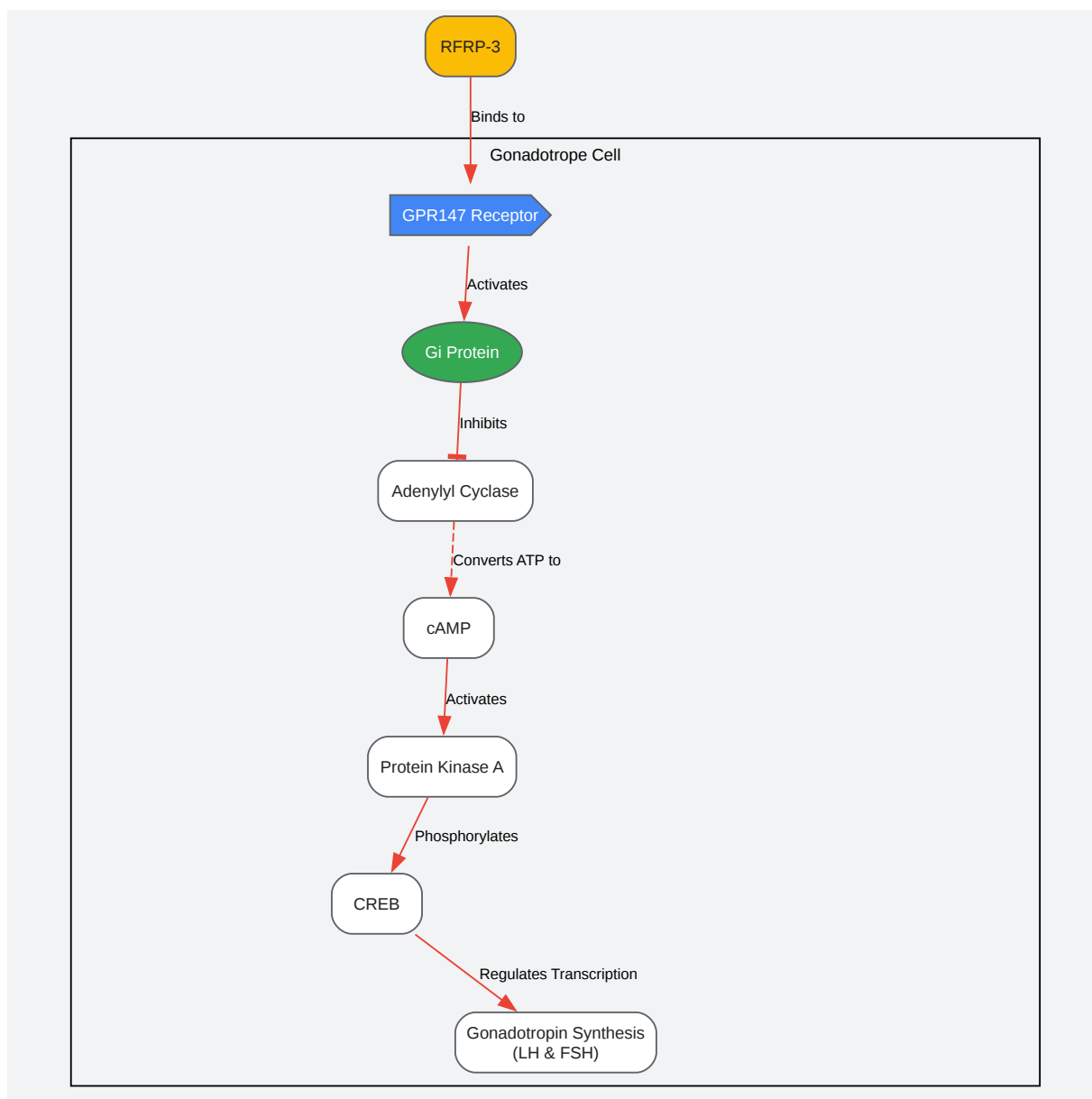
- Deparaffinization and Rehydration:
 1. Immerse slides in xylene for 2 x 5 minutes.
 2. Immerse slides in 100% ethanol for 2 x 3 minutes.

3. Immerse slides in 95% ethanol for 2 minutes.
 4. Immerse slides in 70% ethanol for 2 minutes.
 5. Rinse slides in deionized water for 5 minutes.
- Antigen Retrieval:
 1. Preheat antigen retrieval buffer to 95-100°C.
 2. Immerse slides in the preheated buffer and incubate for 20 minutes.
 3. Allow slides to cool in the buffer for 20 minutes at room temperature.
 4. Rinse slides in wash buffer for 2 x 5 minutes.
 - Peroxidase Blocking:
 1. Incubate slides in 3% hydrogen peroxide in methanol for 15 minutes to block endogenous peroxidase activity.
 2. Rinse slides in wash buffer for 2 x 5 minutes.
 - Blocking:
 1. Incubate slides with blocking solution for 1 hour at room temperature to block non-specific antibody binding.
 - Primary Antibody Incubation:
 1. Dilute the primary anti-RFRP-3 antibody in blocking solution. A starting dilution of 1:5000 is recommended, but should be optimized.
 2. Incubate slides with the diluted primary antibody overnight at 4°C in a humidified chamber.
 - Secondary Antibody Incubation:
 1. Rinse slides in wash buffer for 3 x 5 minutes.

2. Incubate slides with a biotinylated secondary antibody (e.g., goat anti-rabbit IgG, diluted according to the manufacturer's instructions) for 1 hour at room temperature.
- Detection:
 1. Rinse slides in wash buffer for 3 x 5 minutes.
 2. Incubate slides with ABC reagent for 30 minutes at room temperature.
 3. Rinse slides in wash buffer for 3 x 5 minutes.
 4. Incubate slides with DAB substrate until the desired brown color develops (typically 2-10 minutes).
 5. Rinse slides in deionized water to stop the reaction.
 - Counterstaining:
 1. Immerse slides in hematoxylin for 1-2 minutes.
 2. Rinse slides in running tap water.
 3. "Blue" the sections in Scott's tap water or a similar solution.
 4. Rinse slides in running tap water.
 - Dehydration and Mounting:
 1. Dehydrate the slides through a graded series of ethanol (70%, 95%, 100%).
 2. Clear the slides in xylene.
 3. Mount a coverslip using a permanent mounting medium.

RFRP-3 Signaling Pathway

RFRP-3 primarily signals through the G-protein coupled receptor GPR147, leading to the inhibition of gonadotropin synthesis and release.



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